

3'-Fluoroacetophenone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3'-Fluoroacetophenone

Cat. No.: B146931

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3'-Fluoroacetophenone**, a key building block in organic synthesis and pharmaceutical development. This document details its chemical properties, synthesis, reactivity, and applications, with a focus on its role in medicinal chemistry.

Core Chemical Information

Chemical Formula: C_8H_7FO

3'-Fluoroacetophenone is an aromatic ketone characterized by a fluorine atom at the meta-position of the acetophenone structure. This substitution significantly influences the molecule's electronic properties and reactivity.

Physicochemical Properties

| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Molecular Weight | 138.14 g/mol | [1][2][3] |
| CAS Number | 455-36-7 | [1][2][4] |
| Appearance | Clear colorless to yellow liquid | [1][3] |
| Melting Point | -3 °C | [3] |
| Boiling Point | 81 °C at 9 mmHg | [1][2][3] |
| Density | 1.126 g/mL at 25 °C | [1][2] |
| Refractive Index (n _{20/D}) | 1.509 | [1][2] |
| Solubility | Slightly soluble in water. Soluble in organic solvents like ethanol and ether. | [1][5] |

Synthesis of 3'-Fluoroacetophenone

The primary synthetic route to **3'-Fluoroacetophenone** is through the Friedel-Crafts acylation of fluorobenzene.

Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Fluorobenzene
- Acetyl chloride or acetic anhydride
- Anhydrous aluminum chloride (AlCl₃)
- Dichloromethane (DCM) or other suitable inert solvent
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO₃), saturated solution

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve fluorobenzene in the inert solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the mixture in an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- Add acetyl chloride or acetic anhydride dropwise to the reaction mixture, maintaining the low temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours, or until TLC analysis indicates the consumption of the starting material.
- Quench the reaction by carefully pouring the mixture over crushed ice and dilute hydrochloric acid.
- Separate the organic layer and wash it successively with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **3'-Fluoroacetophenone** by vacuum distillation.

Synthesis Workflow for 3'-Fluoroacetophenone

Chemical Reactivity and Applications

3'-Fluoroacetophenone serves as a versatile intermediate in organic synthesis, primarily due to the reactivity of its ketone functional group and the influence of the fluorine substituent on the aromatic ring.

Key Reactions

- **Reduction:** The ketone can be reduced to the corresponding alcohol, 1-(3-fluorophenyl)ethanol, using reducing agents such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4). A bioreduction method using *Aspergillus terreus* has also been reported.^{[1][2]}
- **Halogenation:** The methyl group of the acetyl moiety can be halogenated, for instance, through bromination to yield 2-bromo-1-(3-fluorophenyl)ethanone, a common precursor for various heterocyclic compounds.
- **Condensation Reactions:** It can undergo aldol condensation and other related reactions to form more complex carbon skeletons.
- **Nucleophilic Aromatic Substitution:** The fluorine atom can be displaced by strong nucleophiles under specific conditions, although this is less common than reactions at the ketone group.

Applications in Drug Development

3'-Fluoroacetophenone is a valuable building block in the synthesis of a wide range of pharmaceutical compounds. The presence of the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of the final drug molecule. It is used in the synthesis of inhibitors for various enzymes and as a precursor for compounds targeting central nervous system disorders and inflammatory diseases.

Safety and Handling

Hazard Statements:

- H227: Combustible liquid.^[3]
- May cause skin and eye irritation.

Precautionary Statements:

- P302 + P352: IF ON SKIN: Wash with plenty of water.^[3]
- P501: Dispose of contents/ container to an approved waste disposal plant.^[3]

Always handle **3'-Fluoroacetophenone** in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

3'-Fluoroacetophenone is a commercially available and synthetically versatile intermediate with significant applications in medicinal chemistry and organic synthesis. Its unique electronic properties, conferred by the fluorine atom, make it an attractive starting material for the development of novel therapeutics. The synthetic and reaction pathways outlined in this guide provide a foundation for its effective utilization in research and development.

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